

Personal protective equipment for handling 2-Acetylcyclohexanone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Acetylcyclohexanone

Cat. No.: B032800

[Get Quote](#)

Essential Safety and Handling Guide for 2-Acetylcyclohexanone

This guide provides crucial safety protocols and logistical information for the handling and disposal of **2-Acetylcyclohexanone**, tailored for laboratory and research professionals. Following these procedures is essential for ensuring personal safety and maintaining a secure research environment.

Key Safety and Physical Properties

For quick reference, the following table summarizes the essential quantitative safety and physical data for **2-Acetylcyclohexanone**.

Property	Value
CAS Number	874-23-7[1]
Molecular Formula	C ₈ H ₁₂ O ₂ [2][3]
Molecular Weight	140.18 g/mol [2]
Appearance	Colorless to light yellow or brown clear liquid[4] [5]
Flash Point	79 °C (174.2 °F) - closed cup
Boiling Point	111 - 112 °C @ 18-24 hPa[4]
Density	1.078 g/mL at 25 °C
Melting Point	-11 °C[4]
Storage Class	10 - Combustible liquids

Operational Plan: Safe Handling and Emergency Procedures

Adherence to a strict operational plan is critical when working with **2-Acetylcyclohexanone**. This section outlines the procedural, step-by-step guidance for its use in a laboratory setting.

Personal Protective Equipment (PPE)

Before handling **2-Acetylcyclohexanone**, all personnel must be equipped with the appropriate PPE. The required equipment is detailed below.

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles conforming to EN166 or OSHA 29 CFR 1910.133 standards.[1][2][4]	Protects against splashes and vapors.
Skin Protection	Chemical-resistant gloves (e.g., PVC) and impervious protective clothing to prevent skin exposure.[1][2][4][6]	Avoids direct contact with the skin.
Respiratory Protection	Not required under normal use with adequate ventilation.[1] For spill response or in poorly ventilated areas, use a NIOSH-approved respirator with Type A or ABEK filter cartridges.[2][4][6]	Protects against inhalation of vapors or mists, which may cause respiratory irritation.[2]

Laboratory Handling Protocol

Preparation:

- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[7]
- Work in a well-ventilated area, preferably within a chemical fume hood.
- Keep the chemical away from heat, sparks, open flames, and hot surfaces.[1][5] No smoking is permitted in the handling area.[5][6]
- Identify and remove incompatible materials, such as strong oxidizing agents and strong bases, from the immediate work area.[1]

During Use:

- Avoid all personal contact, including the inhalation of vapors or mists.[6]

- Use non-sparking tools and take precautionary measures against static discharge.[\[7\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)[\[2\]](#)

Emergency First Aid Measures

Immediate and appropriate first aid is critical in the event of an exposure.

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek medical attention.[\[1\]](#)[\[2\]](#)
- Skin Contact: Remove all contaminated clothing and shoes immediately. Wash the affected area with soap and plenty of water. Get medical attention if irritation develops.[\[1\]](#)[\[2\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult or stops, provide artificial respiration. Consult a physician.[\[2\]](#)[\[4\]](#)
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person and seek immediate medical attention.[\[2\]](#)[\[4\]](#)

Accidental Release Measures (Spills)

In the event of a spill, follow these steps to mitigate the hazard:

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Remove Ignition Sources: Immediately remove all sources of ignition from the spill area.[\[1\]](#)
- Containment: Use a non-combustible, inert absorbent material such as sand, silica gel, or acid binder to soak up the spill.[\[1\]](#)
- Collection: Carefully collect the absorbent material and place it into a suitable, closed, and labeled container for disposal.[\[1\]](#)[\[2\]](#)
- Decontamination: Clean the spill area thoroughly.
- Prevention: Do not allow the product to enter drains.[\[2\]](#)[\[4\]](#)

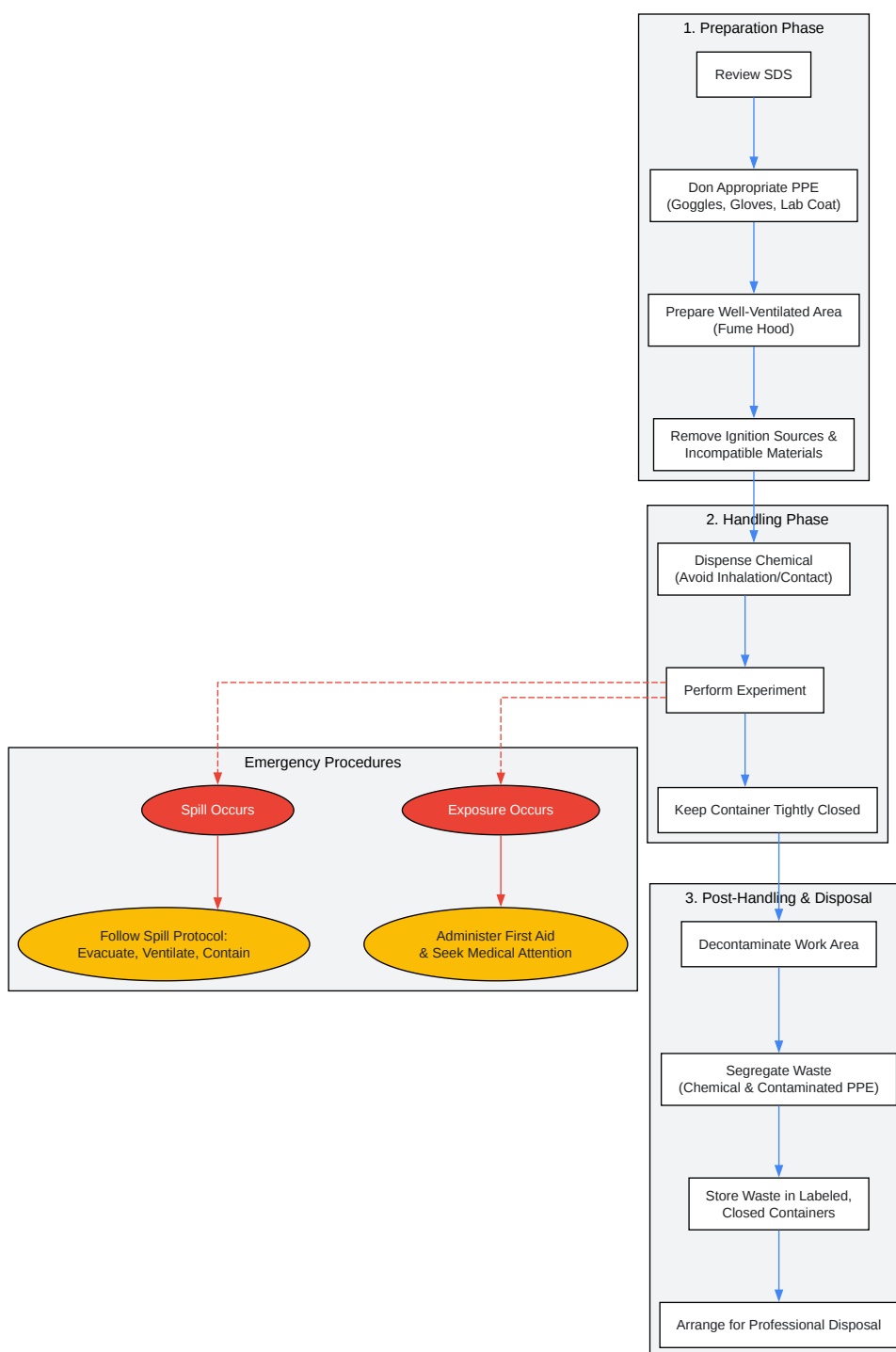
Disposal Plan

Proper disposal of **2-Acetylcyclohexanone** and its contaminated materials is mandatory to ensure environmental and personnel safety.

- Waste Characterization: All waste must be handled in accordance with local, state, and federal regulations.[\[6\]](#)
- Disposal Method: Unused or surplus **2-Acetylcyclohexanone** should be offered to a licensed professional waste disposal service.[\[2\]](#) This combustible material may be burned in a chemical incinerator equipped with an afterburner and scrubber.[\[4\]](#)
- Contaminated Packaging: Dispose of contaminated packaging as unused product.[\[2\]](#)[\[4\]](#) Puncture containers to prevent reuse.[\[6\]](#)
- Documentation: Maintain accurate records of all disposed chemical waste as required by institutional and regulatory policies.

Visualization: Safe Handling Workflow

The following diagram illustrates the standard workflow for safely handling **2-Acetylcyclohexanone**, from initial preparation to final disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of **2-Acetylcyclohexanone**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. capotchem.cn [capotchem.cn]
- 3. 2-Acetylcyclohexanone | C₈H₁₂O₂ | CID 13400 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chemicalbook.com [chemicalbook.com]
- 5. 2-Acetylcyclohexanone | 874-23-7 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 6. datasheets.scbt.com [datasheets.scbt.com]
- 7. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Acetylcyclohexanone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b032800#personal-protective-equipment-for-handling-2-acetylcyclohexanone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com